

# The Thallium-Sulfur (Tl-S) Phase Equilibrium

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## Compound of Interest

Compound Name: *Thallium(I) sulfide*

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**Thallium(I) sulfide** ( $\text{Tl}_2\text{S}$ ) is one of several stable intermediate phases within the Tl-S system. Early investigations identified four main phases, but subsequent studies using techniques such as electromotive force (EMF) measurements and X-ray diffraction (XRD) have confirmed the existence of five key intermediate compounds:  $\text{Tl}_2\text{S}$ ,  $\text{Tl}_4\text{S}_3$ , TIS,  $\text{TlS}_2$ , and  $\text{Tl}_2\text{S}_5$ .<sup>[1]</sup> A compiled Tl-S equilibrium phase diagram has been constructed based on a critical analysis of thermodynamic and structural data.<sup>[1][2]</sup>

The Tl-S system is characterized by several invariant reactions, including eutectic, peritectic, and monotectic transformations. The melting point of pure  $\text{Tl}_2\text{S}$  is 448 °C (721 K).<sup>[3]</sup> Other thallium sulfides form through peritectic reactions at different temperatures and compositions.<sup>[1]</sup> For instance, TIS is reported to form peritectically at 469 K.<sup>[1]</sup> The system also features a liquid miscibility gap in the sulfur-rich region.<sup>[1]</sup>

## Data Presentation: Invariant Reactions and Phase Transitions

The temperatures and compositions for key phase transitions within the Tl-S system are summarized below.

Phase Reaction	Temperature (K)	Composition (at. % S)	Reaction Type	Reference
$L \leftrightarrow Tl + Tl_2S$	572	~1.5	Eutectic	[1]
$L + TlS \leftrightarrow Tl_4S_3$	523	~42.0	Peritectic	[1]
$L + TlS_2 \leftrightarrow TlS$	503	~48.0	Peritectic	[1]
$L_1 \leftrightarrow L_2 + Tl_2S_5$	419	~74.0	Monotectic	[1]
$L + S \leftrightarrow Tl_2S_5$	388	~98.0	Eutectic	[1]
$Tl_2S$ Melting Point	721	33.3	Congruent Melting	[3][4]

## Crystallographic Properties of Thallium Sulfides

The various phases in the Tl-S system exhibit distinct crystal structures.  $Tl_2S$ , the focus of this guide, crystallizes in a trigonal system with a distorted anti- $CdI_2$  structure.[3] Its specific crystallographic data, along with that of other key thallium sulfides, are detailed in the table below.

Phase	Chemical Formula	Crystal System	Space Group	Lattice Parameters (Å)	Reference
Thallium(I) Sulfide	Tl <sub>2</sub> S	Trigonal	R-3 (No. 148)	a = 12.150, c = 18.190	[3][5]
Tl <sub>4</sub> S <sub>3</sub>	Monoclinic	P2 <sub>1</sub> /a	a = 7.97, b = 7.74, c = 13.0, β=104.2°	[1]	
TlS	Tetragonal	I4/mcm	a = 7.79, c = 6.80	[1][6]	
TlS <sub>2</sub>	Orthorhombic	a = 5.46, b = 10.8, c = 23.2	[1]		
Tl <sub>2</sub> S <sub>5</sub> (red)	Monoclinic	P2 <sub>1</sub> /c	a = 6.66, b = 6.52, c = 16.7, β=113.8°	[1]	

## Experimental Protocols

The determination of the Tl-S phase diagram and the characterization of its constituent phases rely on a combination of synthesis and analytical techniques.

### Synthesis of Thallium Sulfides

- **From Elemental Sources:** A primary method for preparing Tl<sub>2</sub>S and other thallium sulfides is the direct reaction of high-purity thallium and sulfur.[3] The elements are typically sealed in an evacuated quartz ampoule and heated. The reaction between Tl and S can be highly exothermic and violent, particularly around the melting point of thallium (575 K).[1]
- **Solution-Based Synthesis:** Thallium sulfides can be precipitated from an aqueous solution of a thallium(I) salt, such as thallium(I) sulfate or nitrate, by introducing a sulfide source.[3] Thin films of Tl<sub>2</sub>S have been successfully prepared using chemical bath deposition (CBD) from a mixture of a citratothallium complex and thiourea.[7] Subsequent annealing of the deposited

films in a nitrogen atmosphere at 300°C converts the material to crystalline  $\text{Ti}_2\text{S}$ .<sup>[7]</sup>

Hydrothermal methods have also been employed, using reagents like thallium acetate and thioglycolic acid to produce  $\text{Ti}_2\text{S}$  nanostructures.<sup>[8]</sup>

## Phase Diagram Determination

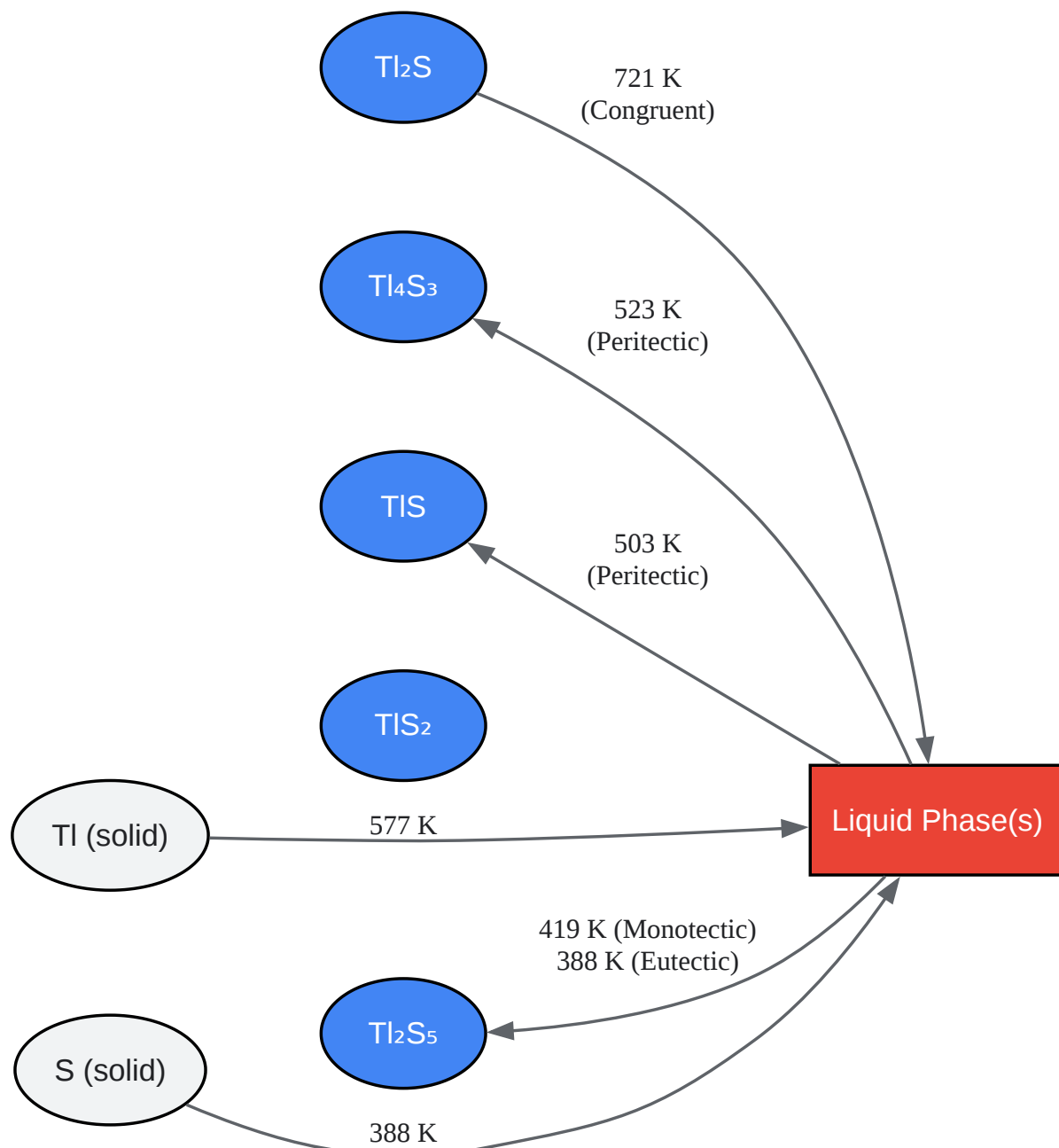
- **Differential Thermal Analysis (DTA):** DTA is a key technique for determining transition temperatures.<sup>[1][9]</sup> It works by measuring the temperature difference between a sample and an inert reference as they are subjected to a controlled temperature program. Thermal events such as melting, crystallization, or solid-state phase transitions result in endothermic or exothermic peaks, which are recorded to map the phase boundaries.
- **X-Ray Diffraction (XRD):** XRD is essential for identifying the crystal structure of the different solid phases present in the Ti-S system at various compositions and temperatures.<sup>[1][9]</sup> By analyzing the diffraction pattern of a sample and comparing it to reference data, the specific thallium sulfide compounds (e.g.,  $\text{Ti}_2\text{S}$ ,  $\text{Ti}_4\text{S}_3$ ) can be identified, confirming the phase regions in the diagram.<sup>[8]</sup>
- **Electromotive Force (EMF) Measurements:** The EMF method, using an electrochemical cell, provides valuable thermodynamic data for the system.<sup>[1][4]</sup> By measuring the EMF of a concentration cell as a function of temperature, thermodynamic quantities such as the Gibbs free energy, enthalpy, and entropy of formation for the various thallium sulfide phases can be calculated, which helps in constructing a thermodynamically consistent phase diagram.<sup>[1]</sup>

## Visualized Workflows and Relationships

To clarify the process of phase diagram analysis and the relationships between the key phases, the following diagrams are provided.



Experimental Workflow for TI-S Phase Diagram Analysis



### Phase Relationships in the Thallium-Sulfur System

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